

Safety and Handling of 2-bromo-N-methylbenzenesulfonamide: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-bromo-N-methylbenzenesulfonamide

Cat. No.: B1270548

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety, handling, and key chemical properties of **2-bromo-N-methylbenzenesulfonamide**. Due to the limited availability of specific experimental data for this compound, this guide synthesizes information from closely related analogs and established chemical principles to provide a reliable framework for its safe use in a laboratory setting. This document is intended for an audience with a strong background in chemistry and laboratory safety practices.

Compound Identification and Properties

2-bromo-N-methylbenzenesulfonamide is a halogenated aromatic sulfonamide. While specific, experimentally determined physical and chemical properties are not widely published, a summary of computed data provides valuable insights into its characteristics.

Table 1: Chemical Identifiers and Computed Physicochemical Properties

Identifier/Descriptor	Value	Source
IUPAC Name	2-bromo-N-methylbenzenesulfonamide	PubChem
CAS Number	98192-14-4	PubChem
Molecular Formula	C ₇ H ₈ BrNO ₂ S	PubChem
Molecular Weight	250.11 g/mol	PubChem
Canonical SMILES	CNS(=O) (=O)C1=CC=CC=C1Br	PubChem
InChI Key	HSCKMNXETNFFAJ- UHFFFAOYSA-N	PubChem
Topological Polar Surface Area	54.6 Å ²	PubChem
Hydrogen Bond Donor Count	1	PubChem
Hydrogen Bond Acceptor Count	2	PubChem
Rotatable Bond Count	2	PubChem
Exact Mass	248.9459 g/mol	PubChem

Note: The properties listed above are computationally derived and should be used as estimates.

Hazard Identification and Safety Precautions

A specific Safety Data Sheet (SDS) for **2-bromo-N-methylbenzenesulfonamide** is not readily available. Therefore, the hazard identification and safety precautions outlined below are based on the known profiles of structurally similar compounds, such as N-methylbenzenesulfonamide, 3-bromo-N-methylbenzenesulfonamide, and other brominated benzenesulfonamide derivatives.

Potential Hazards:

- Skin Irritation: Similar compounds are known to cause skin irritation.^[1]

- Serious Eye Irritation: May cause serious eye irritation.
- Acute Toxicity (Oral): Some related compounds are classified as acutely toxic if swallowed. [\[2\]](#)[\[3\]](#)
- Respiratory Tract Irritation: May cause respiratory irritation.

Recommended Safety Precautions:

- Engineering Controls: Handle this compound in a well-ventilated area, preferably in a chemical fume hood.
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or a face shield.
 - Hand Protection: Wear chemically resistant gloves (e.g., nitrile rubber).
 - Skin and Body Protection: Wear a lab coat and appropriate protective clothing.
- Hygiene Measures: Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.

First Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.[\[1\]](#)
- In Case of Skin Contact: Immediately wash the skin with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation develops or persists.[\[1\]](#)
- In Case of Eye Contact: Immediately rinse eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Get immediate medical attention.[\[1\]](#)
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Handling and Storage

Proper handling and storage procedures are crucial to maintain the integrity of **2-bromo-N-methylbenzenesulfonamide** and to ensure the safety of laboratory personnel.

- Handling:
 - Avoid creating dust.
 - Use non-sparking tools.
 - Keep away from heat, sparks, and open flames.
- Storage:
 - Store in a tightly closed container.
 - Keep in a cool, dry, and well-ventilated place.
 - Store away from incompatible materials such as strong oxidizing agents.

Experimental Protocols

The following protocols are generalized procedures based on standard methods for the synthesis of sulfonamides and should be adapted and optimized as necessary.

Synthesis of 2-bromo-N-methylbenzenesulfonamide

The synthesis of **2-bromo-N-methylbenzenesulfonamide** can be achieved via the reaction of 2-bromobenzenesulfonyl chloride with methylamine.^[4]

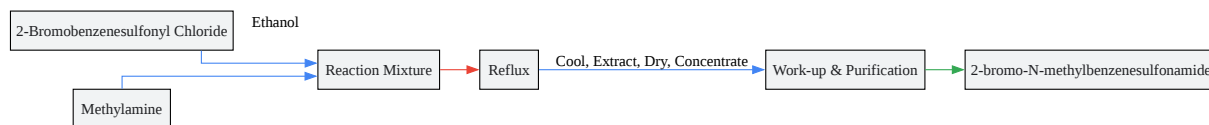
Materials:

- 2-bromobenzenesulfonyl chloride
- Methylamine (e.g., 40% in water or as a solution in ethanol)
- Ethanol

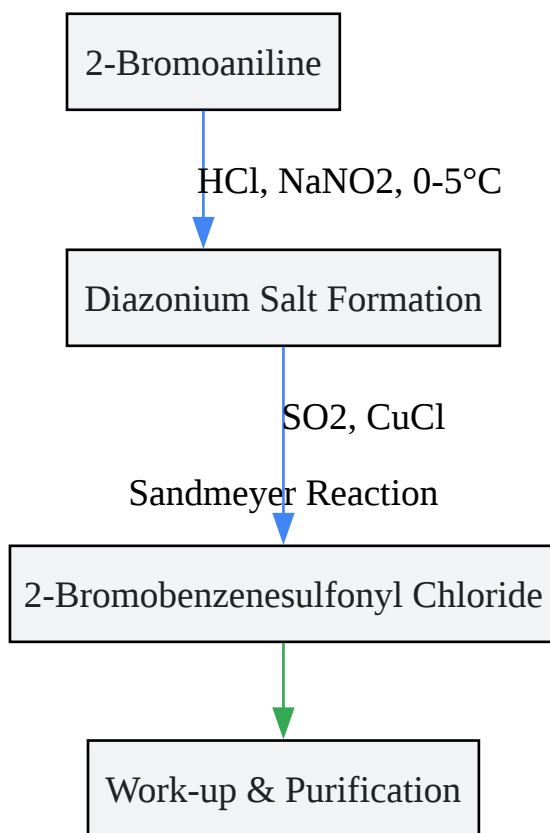
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer
- Standard work-up and purification equipment

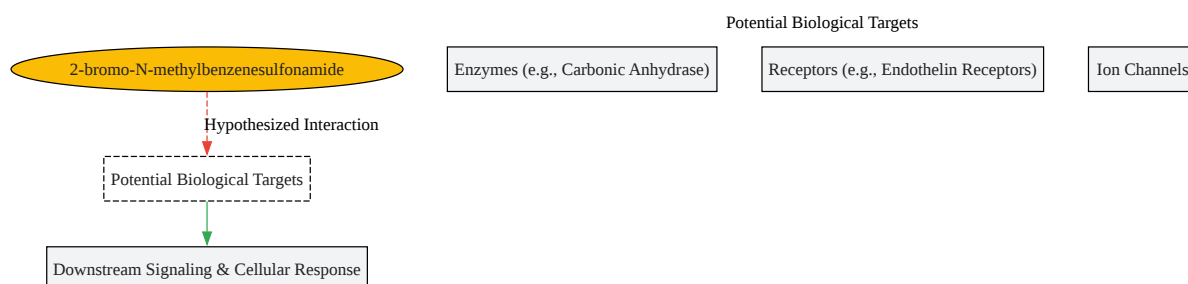
Procedure:

- In a round-bottom flask, dissolve 2-bromobenzenesulfonyl chloride (1 equivalent) in ethanol.
- To this solution, add methylamine (at least 2 equivalents).
- Heat the reaction mixture to reflux and maintain for several hours (e.g., 2 hours, reaction progress can be monitored by TLC).^[4]
- After the reaction is complete, cool the mixture to room temperature.
- The solvent can be removed under reduced pressure.
- The residue can be taken up in a suitable organic solvent (e.g., dichloromethane or ethyl acetate) and washed with water and brine.
- The organic layer is then dried over anhydrous sodium sulfate or magnesium sulfate, filtered, and concentrated.
- The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water) or by column chromatography on silica gel.



Diazotization





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. 5-Bromo-2-methylbenzenesulfonamide | Sigma-Aldrich [sigmaaldrich.com]
- 3. 5-Bromo-2-methylbenzenesulfonamide | Sigma-Aldrich [sigmaaldrich.com]
- 4. 2-Bromo-N-methylbenzenesulphonamide synthesis - chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [Safety and Handling of 2-bromo-N-methylbenzenesulfonamide: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1270548#safety-and-handling-of-2-bromo-n-methylbenzenesulfonamide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com